An In-depth Technical Guide to 4-Nitrocinnamonitrile: Synthesis, Structure, and Reactivity

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Compound of Interest

Compound Name:	*4-Nitrocinnamonitrile*
CAS No.:	*29246-70-6*
Cat. No.:	*B019025*

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This guide provides a comprehensive technical overview of **4-Nitrocinnamonitrile**, a versatile organic compound with significant potential in synthetic chemistry and drug development. We will delve into its chemical properties, molecular structure, synthesis, and reactivity, offering field-proven insights and detailed experimental protocols for researchers, scientists, and professionals in drug development.

Introduction to 4-Nitrocinnamonitrile

4-Nitrocinnamonitrile, systematically named (E)-3-(4-nitrophenyl)prop-2-enenitrile, is an aromatic compound featuring a nitro group and a nitrile group conjugated through a carbon-carbon double bond. This unique arrangement of functional groups imparts a distinct electronic character to the molecule, making it a valuable intermediate in a variety of organic transformations. The electron-withdrawing nature of both the nitro and nitrile groups activates the molecule for nucleophilic attack, rendering it a useful building block for the synthesis of more complex molecular architectures, including heterocyclic compounds and pharmacologically active agents.

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Chemical Structure and Properties

The structure of **4-Nitrocinnamonitrile** is characterized by a para-substituted benzene ring, an α,β-unsaturated nitrile moiety, and a nitro group. The trans-configuration of the double bond is the more stable and commonly encountered isomer.

Table 1: Core Chemical and Physical Properties of **4-Nitrocinnamonitrile**

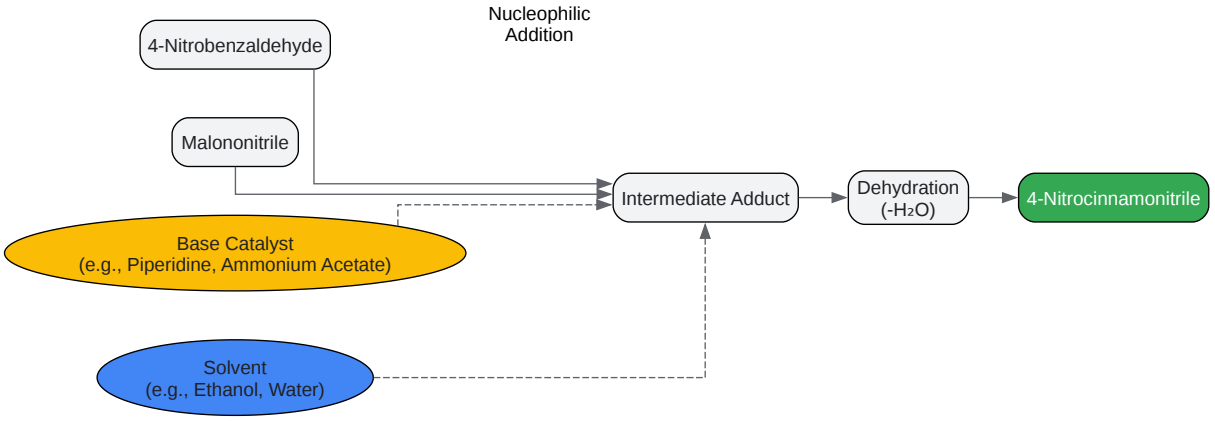
Property	Value	Reference
IUPAC Name	(E)-3-(4-nitrophenyl)prop-2-enenitrile	[1]
Synonyms	p-Nitrocinnamonitrile, 4-Nitro-trans-cinnamonitrile	[1][2]
CAS Number	27892-88-2	[1]
Molecular Formula	$C_9H_6N_2O_2$	[1]
Molecular Weight	174.16 g/mol	[1]
Appearance	Pale yellow crystalline solid (typical)	
Melting Point	144 - 149 °C	[3]
SMILES	C1=CC(=CC=C1/C=C/C#N)[O-]	[1]
InChI	InChI=1S/C9H6N2O2/c10-7-1-2-8-3-5-9(6-4-8)11(12)13/h1-6H/b2-1+	[1]

Synthesis of 4-Nitrocinnamonitrile: The Knoevenagel Condensation

The most common and efficient method for the synthesis of **4-Nitrocinnamonitrile** is the Knoevenagel condensation. This reaction involves the base-catalyzed condensation of an active methylene compound, in this case, malononitrile ($CH_2(CN)_2$), with a carbonyl compound,

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4-nitrobenzaldehyde.[4][5] The reaction proceeds via a nucleophilic addition followed by a dehydration step to yield the α,β-unsaturated product.



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Caption: Knoevenagel condensation workflow for the synthesis of **4-Nitrocinnamonitrile**.

Step-by-Step Experimental Protocol for Knoevenagel Condensation

This protocol is a representative procedure for the synthesis of **4-Nitrocinnamonitrile** in a laboratory setting.[1][6]

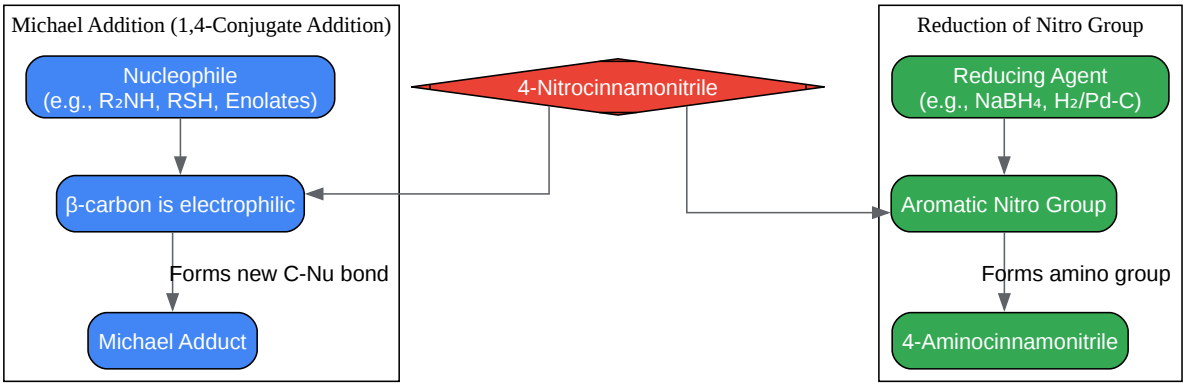
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 4-nitrobenzaldehyde (1 equivalent) and malononitrile (1.1 equivalents) in a suitable solvent such as ethanol or a water-methanol mixture.
- Catalyst Addition: Add a catalytic amount of a weak base, such as piperidine (a few drops) or ammonium acetate (0.1 equivalents).

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- Reaction: Stir the mixture at room temperature or under reflux, monitoring the progress of the reaction by Thin Layer Chromatography (TLC). The reaction is typically complete within a few hours.
- Work-up and Purification: Upon completion, cool the reaction mixture to room temperature. The product often precipitates out of the solution. Collect the solid by filtration and wash it with cold ethanol to remove any unreacted starting materials.
- Drying: Dry the purified product under vacuum to yield **4-Nitrocinnamonitrile** as a crystalline solid.

Reactivity and Mechanistic Insights

The reactivity of **4-Nitrocinnamonitrile** is dominated by the electrophilic nature of the β-carbon of the α,β-unsaturated system and the chemistry of the aromatic nitro group.



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